

Essential Safety and Operational Guide for Handling 2-Phenylfuran

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Compound of Interest

Compound Name: **2-Phenylfuran**

Cat. No.: **B099556**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Phenylfuran** in a laboratory setting. Given the absence of a specific Safety Data Sheet (SDS) for **2-Phenylfuran**, the following guidance is based on the known hazards of similar furan-containing aromatic compounds. It is imperative to supplement this information with a thorough risk assessment before commencing any work and to consult with your institution's Environmental Health and Safety (EHS) department.

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **2-Phenylfuran**:

Protection Type	Recommended Equipment	Specifications and Use
Eye and Face Protection	Chemical Splash Goggles or Safety Glasses with Side Shields	Must be ANSI-approved. A face shield should be worn over safety glasses if there is a risk of splashing. [1]
Hand Protection	Chemical-Resistant Gloves	Disposable nitrile gloves provide adequate short-term protection. For prolonged contact, consult the glove manufacturer's resistance guide. Always inspect gloves before use and practice proper removal to prevent skin contact.
Body Protection	Flame-Retardant Lab Coat	A lab coat made of flame-resistant material should be worn and fully buttoned.
Clothing	Natural Fiber Clothing and Long Pants	Wear clothing made of natural fibers, such as cotton, and long pants to cover all exposed skin below the waist.
Respiratory Protection	Chemical Fume Hood	All handling of 2-Phenylfuran should be conducted in a certified chemical fume hood to minimize the inhalation of vapors. [2] If a fume hood is not available, a NIOSH-approved respirator with appropriate organic vapor cartridges is required.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical for maintaining a safe laboratory environment.

Handling:

- Ventilation: Always handle **2-Phenylfuran** in a well-ventilated area, preferably within a chemical fume hood.[2]
- Avoid Contact: Avoid direct contact with skin, eyes, and clothing.[1]
- Aerosol Prevention: Avoid the formation of dust and aerosols.[1]
- Ignition Sources: Keep away from open flames, hot surfaces, and other potential ignition sources.[3]
- Grounding: For transfers, ground and bond containers and receiving equipment to prevent static discharge.[4]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated area.[3]
- Container: Keep the container tightly closed.
- Incompatible Materials: Store away from strong oxidizing agents, acids, and bases.
- Inert Atmosphere: For long-term storage, consider storing under an inert atmosphere, such as nitrogen or argon, to prevent potential degradation.

Disposal Plan

Proper disposal of **2-Phenylfuran** and contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Categorization: **2-Phenylfuran** waste should be treated as hazardous chemical waste.

- Waste Segregation: Do not mix **2-Phenylfuran** waste with other waste streams.[\[5\]](#) Collect it in a dedicated, properly labeled, and sealed container.[\[5\]](#)
- Labeling: The waste container must be clearly labeled as "Hazardous Waste," with the full chemical name "**2-Phenylfuran**," and display the appropriate hazard symbols.[\[5\]](#)
- Disposal Procedure: Dispose of the hazardous waste through your institution's designated hazardous waste disposal program.[\[5\]](#) Do not pour down the drain.[\[5\]](#)
- Contaminated Materials: All materials contaminated with **2-Phenylfuran**, such as gloves, absorbent pads, and pipette tips, must also be disposed of as hazardous waste.

Quantitative Safety Data

Due to the lack of specific data for **2-Phenylfuran**, the following tables provide data for the closely related compounds, furan and 2-methylfuran, to guide risk assessment.

Physical and Chemical Properties of **2-Phenylfuran**

Property	Value
Molecular Formula	C ₁₀ H ₈ O
Molecular Weight	144.17 g/mol
Melting Point	161 °C [2]
Boiling Point	222.78 °C (rough estimate) [2]
Flash Point	86.4 °C [1]

Toxicity Data for Related Furan Compounds

Compound	Oral LD50 (Rat)	Dermal LD50 (Rabbit)	Inhalation LC50 (Rat)
Furan	5.2 mg/kg	-	3398 ppm (1-hour) [6]
2-Methylfuran	133 mg/kg [7]	1600 mg/kg (24-hour) [7]	2.48 mg/L (4-hour) [7]

Occupational Exposure Limits for Furan

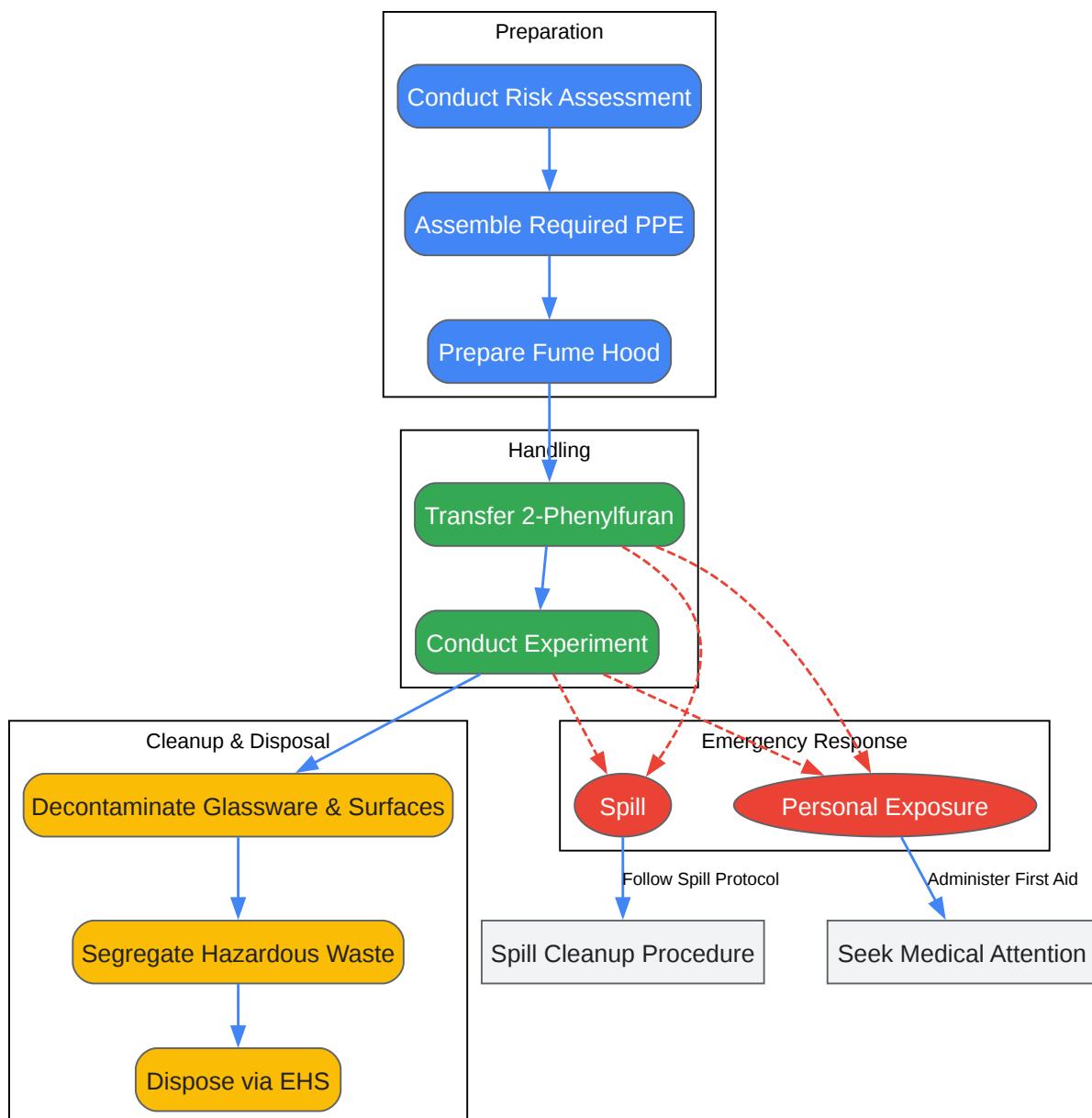
Organization	TWA (8-hour)	STEL (15-minute)
ACGIH	0.2 ppm	-
NIOSH	0.2 ppm	1 ppm
OSHA	1 ppm	5 ppm

Data for furan is provided as a reference as no specific OELs have been established for **2-Phenylfuran**.

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **2-Phenylfuran** in a laboratory setting.

Safe Handling Workflow for 2-Phenylfuran

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